

safety and handling of 6-Methoxy-2-methylbenzothiazole in the lab

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-Methoxy-2-methylbenzothiazole**

Cat. No.: **B1346599**

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An In-depth Technical Guide to the Safe Handling of **6-Methoxy-2-methylbenzothiazole** in the Laboratory

This document provides a comprehensive overview of the safety protocols and handling procedures for **6-Methoxy-2-methylbenzothiazole** (CAS No: 2941-72-2) for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Properties

6-Methoxy-2-methylbenzothiazole is a heterocyclic organic compound. It is primarily used in research settings, notably as an inhibitor of certain enzymes like aryl hydrocarbon hydroxylase and aminopyrine N-demethylase in hepatic microsomes.[\[1\]](#)

Physical and Chemical Properties

The key quantitative physical and chemical properties of **6-Methoxy-2-methylbenzothiazole** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NOS	[2][3][4]
Molecular Weight	179.24 g/mol	[4]
CAS Number	2941-72-2	[3][4][5]
Appearance	Clear, colorless to yellow liquid	[3][4]
Density	1.204 g/mL at 25 °C	[4]
Boiling Point	284 °C	[4]
Flash Point	109 °C (228.2 °F) - closed cup	
Refractive Index	1.6100 - 1.6150 at 20 °C	[3]
Water Solubility	Insoluble	[1][4]
Storage Class (Germany)	10 - Combustible liquids	

Hazard Identification and Safety Precautions

6-Methoxy-2-methylbenzothiazole is classified as an irritant and requires careful handling to avoid exposure.

GHS Hazard Statements:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Precautionary Measures:

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[2] Do not eat, drink, or smoke in the laboratory.[2] Wash hands thoroughly after handling the chemical.[2] Contaminated

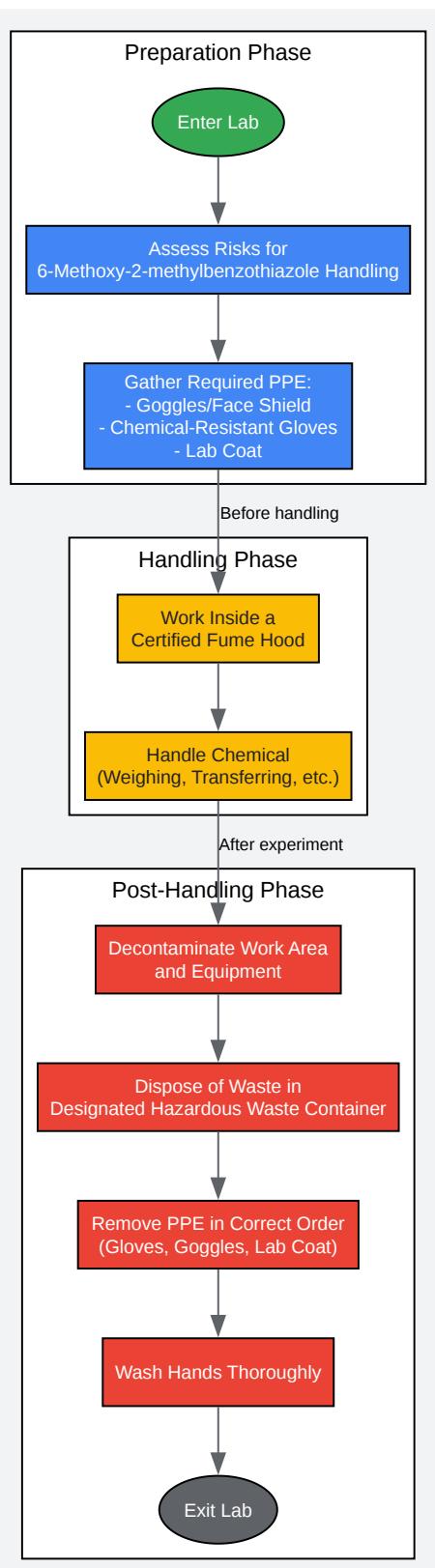
clothing should be removed and washed before reuse.[2]

- Respiratory Protection: If vapors or mists are generated, use a multi-purpose combination respirator cartridge.
- Handling: Avoid breathing vapors or mists.[1][2] Do not ingest.[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6-Methoxy-2-methylbenzothiazole**:

- Eye Protection: Wear approved safety glasses with side shields or goggles that conform to EN 166 standards.[2]
- Hand Protection: Chemical-resistant protective gloves are required.[2] It is important to inspect gloves for integrity before use and to follow the manufacturer's guidelines for permeability and breakthrough time.[2]
- Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact.[2]

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Caption: General laboratory workflow for safely handling hazardous chemicals.

Storage and Disposal

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed to prevent contamination and evaporation.[1][2]
- Store locked up to restrict access to authorized personnel.[1]
- Keep away from strong oxidizing agents.[1]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[1] Do not allow the product to enter drains.[6]

First Aid Measures

In case of exposure, follow these first aid protocols:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[1] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1] Seek immediate medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[2]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[1] If breathing is difficult, seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and they may drink milk afterwards.[2] Seek immediate medical assistance.[2]

Experimental Protocol: Enzyme Inhibition Assay Workflow

6-Methoxy-2-methylbenzothiazole is documented as an inhibitor of hepatic microsomal enzymes.^[1] The following diagram outlines a generalized experimental workflow for its use in an in-vitro enzyme inhibition assay. This is a representative model and specific concentrations, incubation times, and substrates must be determined based on the specific experimental design.



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Caption: Logical workflow for an enzyme inhibition assay using the title compound.

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- To cite this document: BenchChem. [safety and handling of 6-Methoxy-2-methylbenzothiazole in the lab]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346599#safety-and-handling-of-6-methoxy-2-methylbenzothiazole-in-the-lab>]

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